

"N-(3-Sulfopropyl)-L-alanine supplier and purity information"

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Compound of Interest

Compound Name: *N*-(3-Sulfopropyl)-L-alanine

Cat. No.: B15158067

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N-(3-Sulfopropyl)-L-alanine: An In-depth Technical Guide

An extensive search for publicly available technical information on **N-(3-Sulfopropyl)-L-alanine** (CAS 105656-54-6) has revealed a significant lack of data regarding its suppliers, purity, experimental protocols, and biological significance. This guide summarizes the current information landscape and provides general methodologies for the analysis of related compounds, which may be applicable to **N-(3-Sulfopropyl)-L-alanine** should it become available.

Supplier and Purity Information

Despite a thorough investigation across various chemical supplier databases and scientific literature, no commercial suppliers for **N-(3-Sulfopropyl)-L-alanine** could be identified. Consequently, no certificates of analysis or specific purity data for this compound are publicly available. The search results consistently redirected to the parent amino acid, L-alanine, and its various other derivatives.

This lack of commercial availability suggests that **N-(3-Sulfopropyl)-L-alanine** may be a niche research chemical, a synthetic intermediate that is not isolated, or is potentially known by an alternative, less common chemical name.

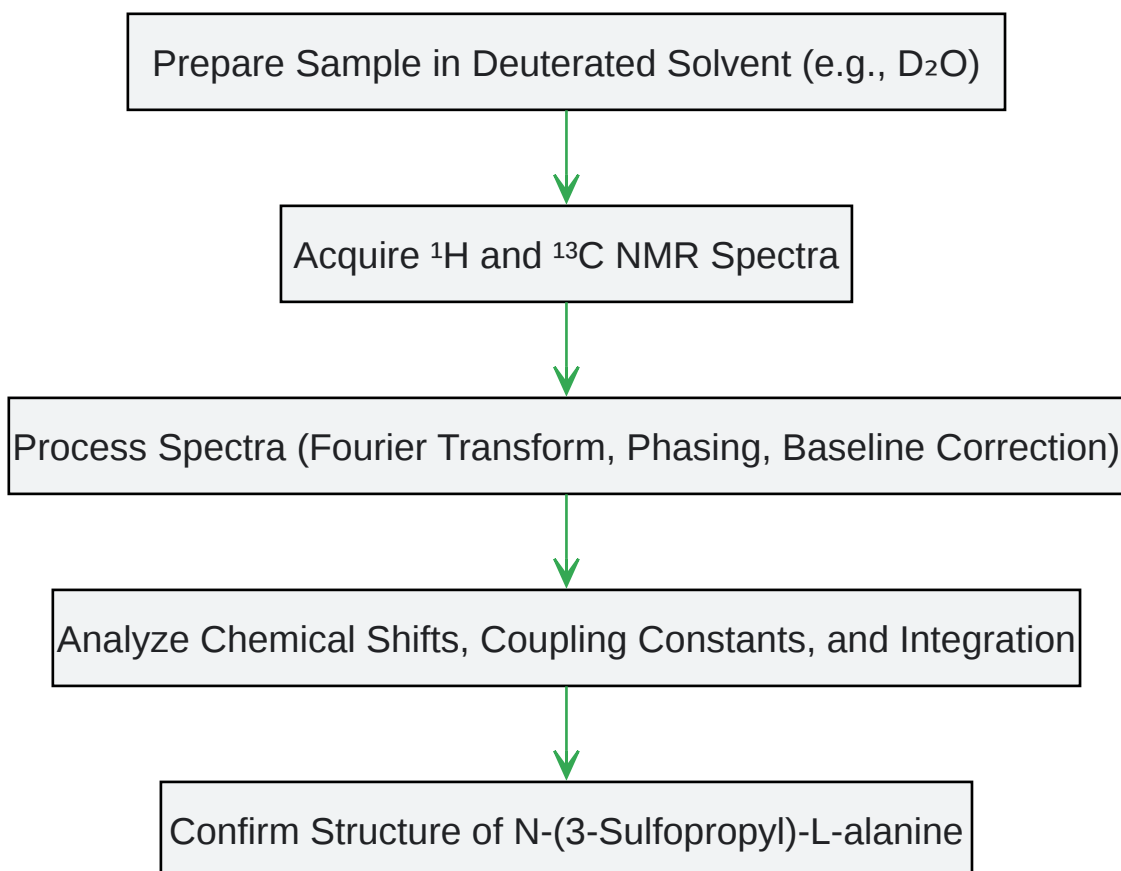
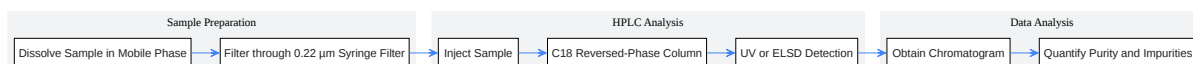
Potential Analytical Methodologies

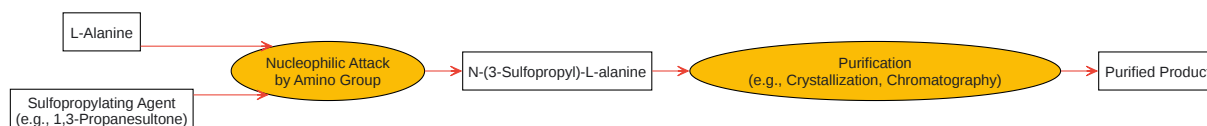
Given the absence of specific experimental protocols for **N-(3-Sulfopropyl)-L-alanine**, this section outlines general analytical techniques commonly employed for the characterization and purity assessment of amino acid derivatives. These methods would likely be the starting point for any researcher working with this compound.

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for the separation and quantification of amino acids and their derivatives. For a sulfonated compound like **N-(3-Sulfopropyl)-L-alanine**, a reversed-phase HPLC (RP-HPLC) method would be a suitable approach.

A potential HPLC workflow is outlined below:





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